

Introduction: A Proactive Approach to Chemical Safety and Integrity

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Compound of Interest

Compound Name: 5-Methyl-2-(4-pentylbenzoyl)pyridine

CAS No.: 1187164-56-2

Cat. No.: B1392014

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5-Methyl-2-(4-pentylbenzoyl)pyridine is a substituted benzoylpyridine, a class of compounds with significant interest in medicinal chemistry and materials science due to the versatile reactivity of the pyridine scaffold.^{[1][2][3]} The pyridine ring is a common motif in numerous pharmaceuticals and bioactive molecules.^{[1][4]} Given the specialized nature of this compound, specific public data on its handling and toxicology are limited. Therefore, this guide establishes a robust framework for its safe handling and storage by synthesizing data from structurally similar compounds, primarily 2-benzoylpyridine and other alkyl-substituted pyridines.^{[5][6][7]} This document is intended for researchers, scientists, and drug development professionals to ensure personnel safety and maintain compound integrity.

Section 1: Inferred Compound Profile and Physicochemical Properties

The chemical structure, comprising a pyridine core, a ketone linker, and substituted phenyl and methyl groups, dictates its properties. The pentyl chain will increase its lipophilicity compared to simpler analogs. While empirical data for this specific molecule is not available, we can infer its

likely properties based on related structures like 2-benzoylpyridine and 5-methyl-2-phenylpyridine.[6][7]

Property	Inferred Value / Description	Rationale / Reference
Molecular Formula	C ₁₈ H ₂₁ NO	Derived from structure
Molecular Weight	267.37 g/mol	Derived from formula
Physical State	Likely a viscous liquid or low-melting solid	2-Benzoylpyridine is a light yellow solid/liquid.[6] The pentyl chain may lower the melting point.
Solubility	Soluble in organic solvents (e.g., DCM, EtOAc). Limited water solubility.	Pyridine itself is water-miscible, but the large nonpolar substituents decrease aqueous solubility.[3][8]
Stability	Stable under recommended storage conditions.	Analogs are generally stable.[5][9]
Incompatibilities	Strong oxidizing agents.	A common incompatibility for pyridine derivatives.[5][9]

Section 2: Health and Safety Assessment

The primary health risks associated with substituted benzoylpyridines are irritation to the skin, eyes, and respiratory system.[6][7][10] The causality stems from the chemical nature of the pyridine ring and its potential to interact with biological tissues.

Primary Hazard Classifications (Inferred from Analogs):

- Skin Irritation (Category 2): Causes skin irritation.[6][7][11]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[6][7]

- Specific Target Organ Toxicity (Single Exposure) (Category 3): May cause respiratory irritation.[6]

Personal Protective Equipment (PPE) Protocol:

A stringent PPE protocol is non-negotiable to prevent personal exposure.

- Eye and Face Protection: Chemical safety goggles or a full-face shield are mandatory. Standard safety glasses are insufficient. This is to prevent contact with splashes that can cause serious eye irritation.[9]
- Hand Protection: Wear chemically resistant, impervious gloves such as nitrile rubber. Inspect gloves prior to use. Wash and dry hands thoroughly after handling.[6][12]
- Body Protection: A standard laboratory coat is required. For tasks with a higher risk of splashing, a chemically resistant apron should be worn over the lab coat.[13]
- Respiratory Protection: All handling of the compound, especially when a solid or being transferred, must be conducted in a certified chemical fume hood to prevent inhalation of vapors or aerosols.[5][6]

Section 3: Experimental and Handling Protocols

These protocols are designed as a self-validating system to ensure safety and experimental reproducibility.

Protocol 3.1: Receiving and Initial Inspection

- Verification: Upon receipt, confirm the container label matches the order and the Safety Data Sheet (SDS) for a related compound (e.g., 2-Benzoylpyridine) is available.
- Integrity Check: Inspect the container for any signs of damage or leaks. Place it in secondary containment if any compromise is suspected.
- Initial Storage: Immediately transfer the compound to a designated, appropriate storage location as detailed in Section 4.

Protocol 3.2: Aliquoting and General Handling Workflow

This workflow must be performed inside a chemical fume hood.

- Preparation: Assemble all necessary equipment (spatulas, glassware, solvents, waste containers) inside the fume hood before retrieving the compound from storage.
- Equilibration: Allow the container to reach room temperature before opening to prevent condensation of atmospheric moisture.
- Transfer: Carefully open the container. If it is a solid, use a clean spatula to weigh the desired amount. If it is a liquid, use a calibrated pipette. Avoid generating dust or aerosols.[5]
- Sealing: After dispensing, securely close the primary container. Parafilm may be used for an additional seal for long-term storage.
- Dissolution: If preparing a solution, add the solvent to the vessel containing the weighed compound slowly.
- Cleanup: Clean all reusable equipment thoroughly. Dispose of any contaminated disposable items (e.g., pipette tips, weighing paper) in a designated hazardous waste container.
- Post-Handling: Wash hands thoroughly with soap and water after the procedure is complete. [6]

Protocol 3.3: Accidental Release and Spill Management

- Evacuate: Alert personnel in the immediate area and, if necessary, evacuate.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: For small spills, use an inert, non-combustible absorbent material like vermiculite, sand, or earth. Do not use combustible materials like paper towels as the primary absorbent.
- Collect: Carefully sweep or shovel the absorbed material into a suitable, labeled container for hazardous waste disposal.[5][6]
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water. Collect all cleaning materials for disposal as hazardous waste.

Section 4: Storage and Stability Protocols

Proper storage is critical for maintaining the chemical integrity of **5-Methyl-2-(4-pentylbenzoyl)pyridine** and ensuring safety.

Protocol 4.1: Standard Storage Conditions

- Container: Store in the original, tightly sealed container.[5][13] Polypropylene or glass containers are recommended.[13]
- Location: Keep in a cool, dry, and well-ventilated area.[5][9] The storage location should be a designated chemical storage cabinet.
- Environment: Store away from incompatible materials, particularly strong oxidizing agents.[5][9] Protect from direct sunlight and moisture.[6]
- Labeling: Ensure the container is clearly labeled with the chemical name and appropriate hazard warnings.

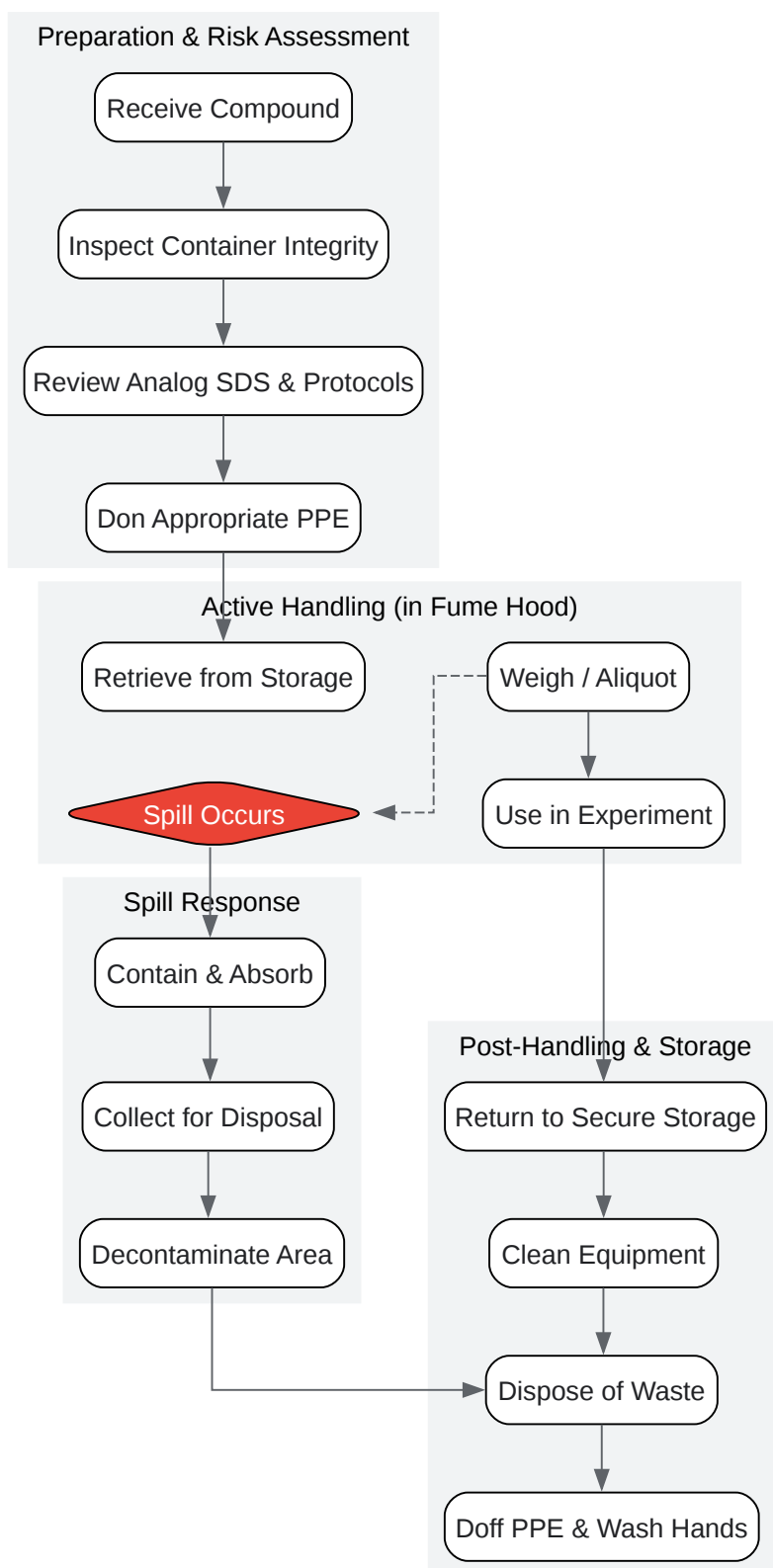
Protocol 4.2: Long-Term Storage and Inert Atmosphere

For long-term storage (>6 months), degradation due to atmospheric oxygen or moisture is a potential risk for many complex organic molecules.

- Inerting: If the compound will be stored for an extended period, consider flushing the container headspace with an inert gas like argon or nitrogen before sealing.
- Sealing: Use a high-quality cap with a PTFE liner. For extra protection, wrap the cap and neck of the container with Parafilm.
- Temperature: While room temperature is generally acceptable, storage in a refrigerator (2-8 °C) may extend shelf life, provided the container is sealed tightly to prevent moisture ingress upon removal. Always allow the container to warm to ambient temperature before opening.

Section 5: Visualization of Handling Workflow

The following diagram illustrates the logical flow for the safe handling of **5-Methyl-2-(4-pentylbenzoyl)pyridine** from receipt to disposal.



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Caption: Logical workflow for safe handling and storage of the compound.

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